

Essential Safety and Operational Guide for Handling D-4-Chlorophenylglycine HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: D-4-Chlorophenylglycine HCl

CAS No.: 108392-76-3

Cat. No.: B035021

[Get Quote](#)

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals, working with **D-4-Chlorophenylglycine HCl**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

D-4-Chlorophenylglycine HCl is an irritant to the mucous membranes and upper respiratory tract.^[1] While its toxicological properties have not been fully investigated, the analogous compound, (±)-4-Chlorophenylglycine, is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.^{[2][3]} Therefore, stringent safety precautions are mandatory.

Table 1: Hazard Classifications and Required Personal Protective Equipment

Hazard Classification	Personal Protective Equipment (PPE)
Acute Toxicity, Oral (Harmful)	Engineering Controls: Use only in a chemical fume hood. [1]
Skin Irritation	Gloves: Chemical-resistant gloves (e.g., nitrile). Inspect before use. [1] Protective Clothing: Lab coat, long pants, and closed-toe shoes. Chemical-resistant apron and boots where splashes are possible. [1]
Serious Eye Irritation/Damage	Eye Protection: Wear protective safety goggles. [1] A face shield should be used in conjunction with goggles when there is a significant risk of splashing.
Respiratory Irritation	Respiratory Protection: A NIOSH-approved N95 dust mask or higher is required for handling the solid form outside of a fume hood. [2] All weighing and handling of the powder should be performed in a certified chemical fume hood to avoid dust formation and inhalation. [1]

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural workflow for safely managing **D-4-Chlorophenylglycine HCl** from receipt to experimental use.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)

- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

Step 2: Preparation and Weighing

- All handling of the solid chemical must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[1]
- Before handling, ensure an eyewash station and safety shower are readily accessible.^[4]
- Don all required PPE as specified in Table 1.
- To prevent dust generation, handle the container and powder carefully. Use a spatula for transferring the solid. Avoid scooping or pouring actions that could create airborne dust.
- Weigh the desired amount of **D-4-Chlorophenylglycine HCl** in a tared, sealed container within the fume hood.

Step 3: Dissolution and Experimental Use

- When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- If the dissolution process is exothermic, use an ice bath to control the temperature.
- Clearly label all solutions with the chemical name, concentration, date, and hazard information.
- When using the chemical in experiments, ensure all manipulations are performed within the fume hood.

Emergency and Disposal Plan

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with generous quantities of running water and non-abrasive soap for at least 15 minutes. [1] Remove contaminated clothing. If irritation persists, seek medical attention. [5]
Eye Contact	Immediately flush eyes with clean, running water for at least 15 minutes, holding the eyelids open. [1] Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention. [5]
Spills	For small spills, and if you are trained to do so, use appropriate PPE and clean-up material. Sweep up the solid, trying to minimize dust creation, and place it in a sealed container for disposal. [6] For large spills, evacuate the area and contact your institution's environmental health and safety department.

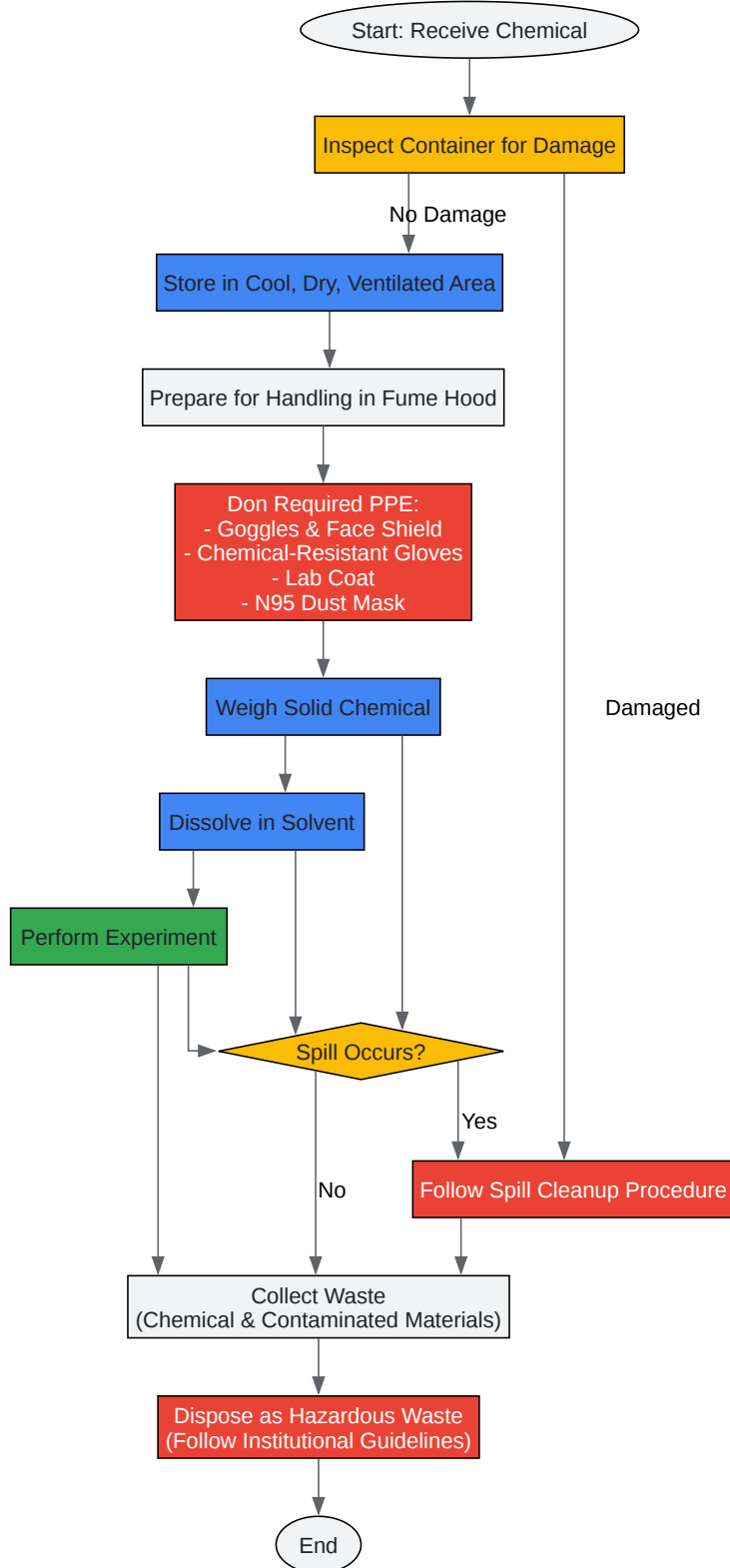
Disposal Plan

- All **D-4-Chlorophenylglycine HCl** waste, including contaminated PPE and cleaning materials, must be disposed of as hazardous chemical waste.
- Collect waste in a clearly labeled, sealed, and appropriate container.
- Do not release the chemical into the environment.[\[6\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety office for specific guidance.

Safe Handling Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling of **D-4-Chlorophenylglycine HCl**.

Safe Handling Workflow for D-4-Chlorophenylglycine HCl

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **D-4-Chlorophenylglycine HCl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. matrixscientific.com [matrixscientific.com]
- 2. (±)-4-クロロフェニルグリシン ≥98.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. aksci.com [aksci.com]
- 4. fishersci.com [fishersci.com]
- 5. combi-blocks.com [combi-blocks.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling D-4-Chlorophenylglycine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b035021/docs#essential-safety-and-operational-guide-for-handling-d-4-chlorophenylglycine-hcl\]](https://www.benchchem.com/product/b035021/docs#essential-safety-and-operational-guide-for-handling-d-4-chlorophenylglycine-hcl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)